

What is Drospirenone-d4 and its primary use in research

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Compound of Interest

Compound Name: *Drospirenone-d4*

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Drospirenone-d4: A Technical Guide for Researchers

An In-depth Whitepaper on its Core Applications in Quantitative Bioanalysis

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Drospirenone-d4**, a deuterated analog of Drospirenone. It is intended to serve as a critical resource for professionals in drug development and research, detailing its primary application as a stable isotope-labeled internal standard in quantitative bioanalytical methods. This document outlines its physicochemical properties, provides a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and illustrates the typical analytical workflow.

Core Concepts: The Role of Stable Isotope-Labeled Internal Standards

In quantitative bioanalysis, particularly in pharmacokinetic and bioequivalence studies, accuracy and precision are paramount. Stable isotope-labeled (SIL) internal standards are considered the gold standard for LC-MS/MS assays. A SIL internal standard is a form of the analyte where one or more atoms have been replaced with their heavy isotopes (e.g., deuterium, carbon-13, nitrogen-15). Because their physicochemical properties are nearly

identical to the analyte of interest, they co-elute chromatographically and exhibit similar ionization efficiency and matrix effects in the mass spectrometer.

Drospirenone-d4 serves this exact purpose for the quantification of Drospirenone. By adding a known quantity of **Drospirenone-d4** to samples at the beginning of the preparation process, it effectively normalizes for variability that can be introduced during sample extraction, handling, and analysis. This ratiometric measurement of the analyte to the internal standard is the cornerstone of robust and reliable bioanalytical methods, ensuring data integrity for regulatory submissions.

Data Presentation: Physicochemical Properties of Drospirenone-d4

The following table summarizes the key quantitative data for **Drospirenone-d4**, providing a quick reference for researchers.

Property	Value
Chemical Name	6 β ,7 β ,15 β ,16 β -Dimethylene-3-oxo-4-androstene-[17(β -1')-spiro-5']perhydrofuran-2'-one-d4
Molecular Formula	C ₂₄ H ₂₆ D ₄ O ₃ [1]
Molecular Weight	370.52 g/mol [1]
Accurate Mass	370.2446[1]
CAS Number	2376035-94-6[1]
Purity	>95% (HPLC)[1]
Isotopic Enrichment	>95%
Appearance	Off-white Foam
Storage Temperature	+4°C or -20°C
Solubility	Chloroform

Primary Use in Research: An Internal Standard for Quantitative Bioanalysis

The primary and critical application of **Drospirenone-d4** in a research setting is as an internal standard for the accurate quantification of Drospirenone in biological matrices such as human plasma. This is essential for pharmacokinetic studies, which track the absorption, distribution, metabolism, and excretion of a drug, and for bioequivalence studies, which compare the bioavailability of a generic drug to its brand-name counterpart.

The use of **Drospirenone-d4** in these studies allows for the mitigation of analytical variability, including:

- Sample Preparation: Losses during extraction and handling.
- Chromatographic Effects: Variations in retention time and peak shape.
- Mass Spectrometric Effects: Ion suppression or enhancement due to the sample matrix.

By tracking the signal of **Drospirenone-d4** relative to Drospirenone, researchers can confidently and accurately determine the concentration of Drospirenone in unknown samples.

Experimental Protocols: Quantification of Drospirenone in Human Plasma using LC-MS/MS

The following is a detailed methodology for the quantification of Drospirenone in human plasma, utilizing **Drospirenone-d4** as an internal standard. This protocol is based on established bioanalytical methods.

Sample Preparation: Liquid-Liquid Extraction

- Aliquoting: To 500 µL of human plasma in a polypropylene tube, add a known and fixed amount of **Drospirenone-d4** internal standard solution.
- Extraction: Add 2 mL of an organic extraction solvent mixture (e.g., tert-Butyl methyl ether: n-Hexane).

- **Vortexing:** Vortex the tubes for approximately 2 minutes to ensure thorough mixing and extraction of the analyte and internal standard into the organic phase.
- **Centrifugation:** Centrifuge the samples at 4°C to separate the organic and aqueous layers.
- **Evaporation:** Transfer the organic supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- **Reconstitution:** Reconstitute the dried residue in a solution of acetonitrile and water for injection into the LC-MS/MS system.

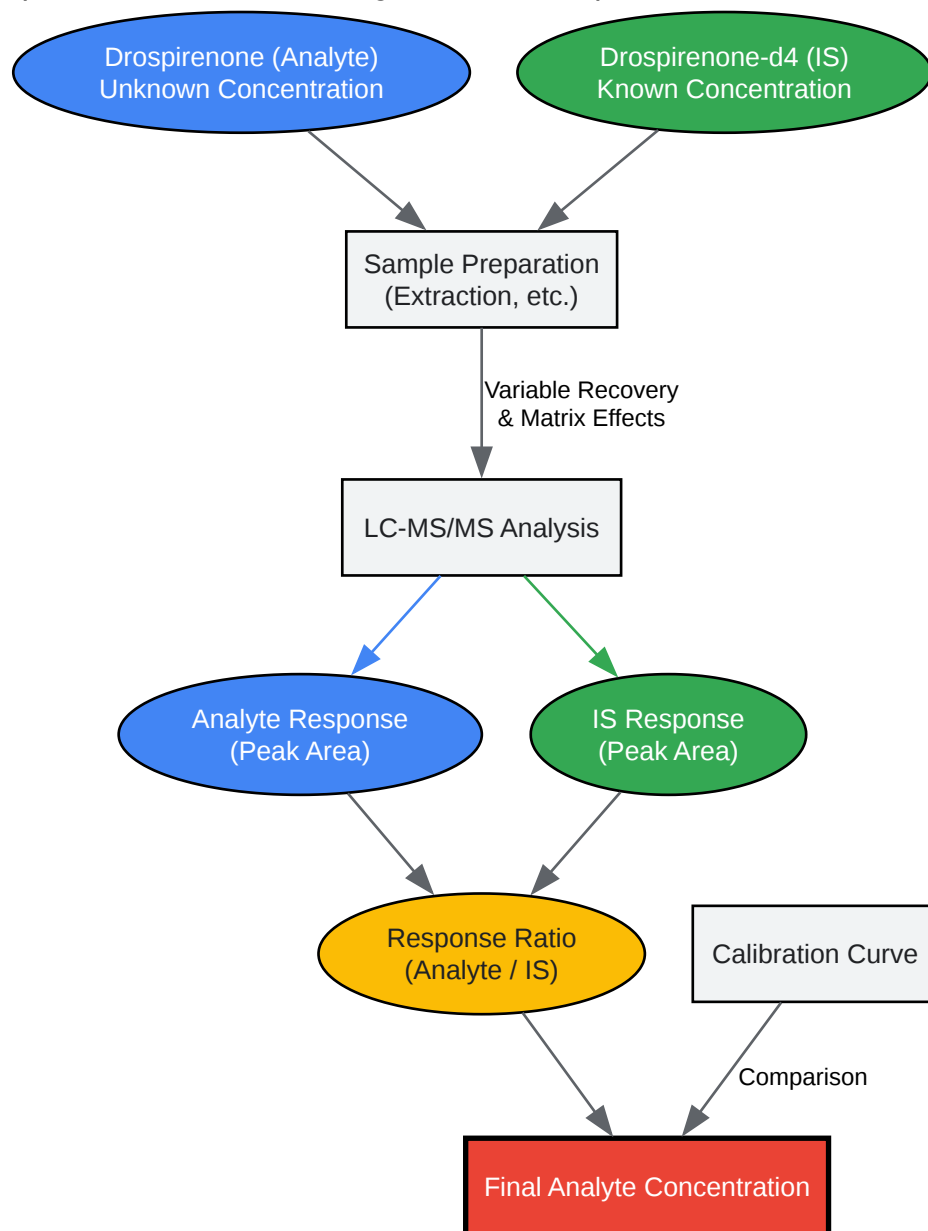
HPLC Conditions

- **System:** A high-performance liquid chromatography (HPLC) system, such as a Shimadzu Nexera.
- **Column:** A C18 analytical column (e.g., 50 x 2.1 mm, 5 µm) maintained at 30°C.
- **Mobile Phase:** A gradient elution using:
 - Mobile Phase A: 5mM Ammonium Formate buffer.
 - Mobile Phase B: Acetonitrile:Methanol mixture.
- **Flow Rate:** 300 µL/min.
- **Injection Volume:** 10 µL.
- **Total Run Time:** Approximately 8.0 minutes.

Mass Spectrometry Conditions

- **System:** A triple quadrupole mass spectrometer, such as a SCIEX Triple Quad™ 5500, equipped with a Turbo V™ source.
- **Ionization Mode:** Positive Electrospray Ionization (ESI).
- **MRM Transitions:**

Principle of Quantification using a Stable Isotope-Labeled Internal Standard



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Caption: Principle of quantification using a stable isotope-labeled internal standard.

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References

- 1. Drospirenone-d4 | CAS 2376035-94-6 | LGC Standards [lgcstandards.com]
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